

T-448 Protocol for Cell Culture Experiments: Application Notes

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Compound of Interest

Compound Name: T-448

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Introduction

T-448, also known as EOS-448 or GSK4428859A, is a human monoclonal IgG1 antibody that targets the T cell immunoreceptor with immunoglobulin and ITIM domain (TIGIT).[1][2][3] TIGIT is an immune checkpoint receptor expressed on various immune cells, including T cells and Natural Killer (NK) cells.[4] By binding to its ligands, such as CD155, on antigen-presenting cells (APCs) and tumor cells, TIGIT transmits inhibitory signals that suppress immune responses. **T-448** is designed to block this interaction and reinvigorate anti-tumor immunity through a multifaceted mechanism of action.[3]

These application notes provide detailed protocols for in vitro cell culture experiments to characterize the functional effects of the **T-448** antibody. The included methodologies are intended to guide researchers in assessing T-cell activation, regulatory T cell (Treg) modulation, and cytotoxic T-lymphocyte (CTL) activity in response to **T-448** treatment.

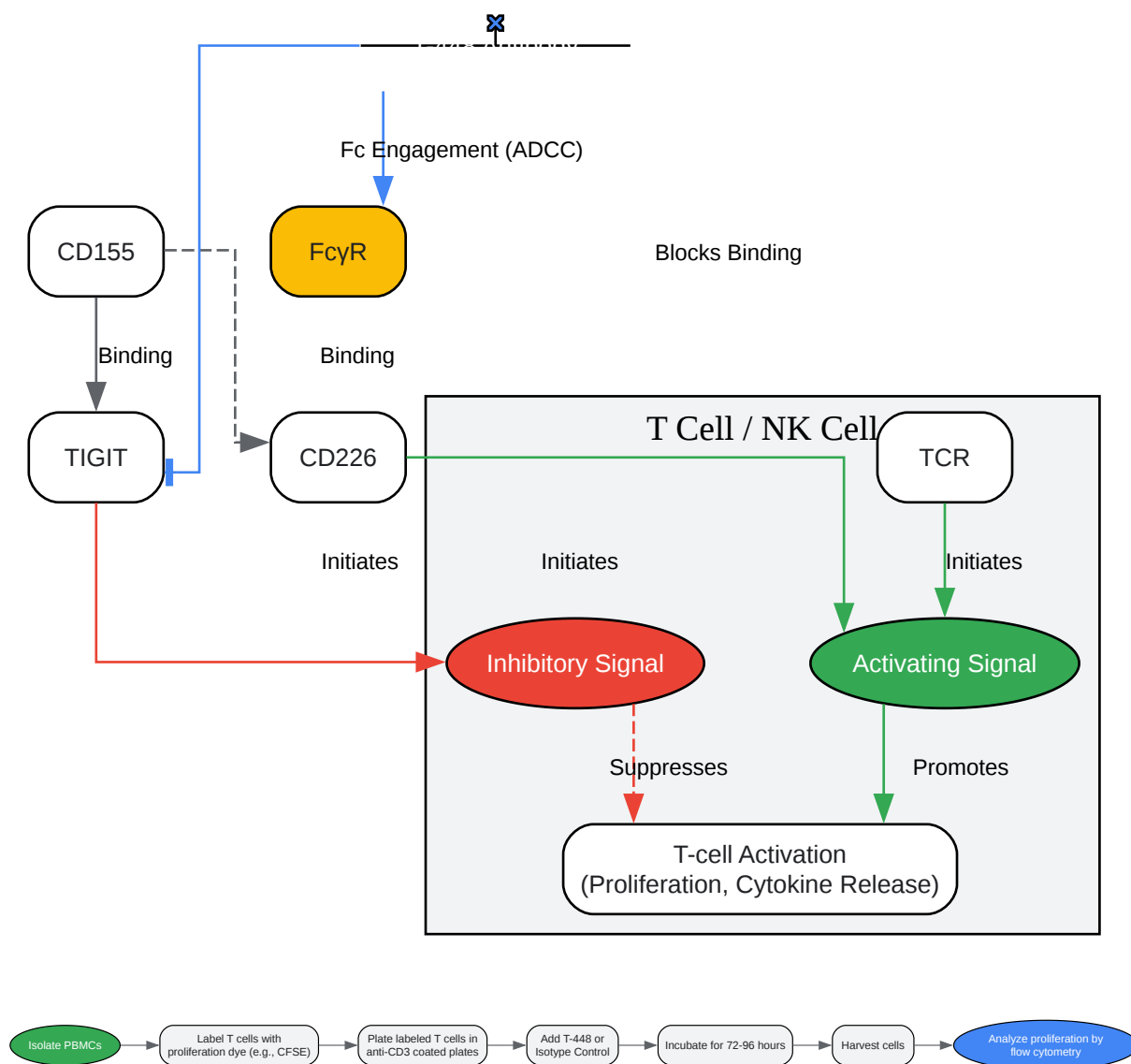
Mechanism of Action of T-448

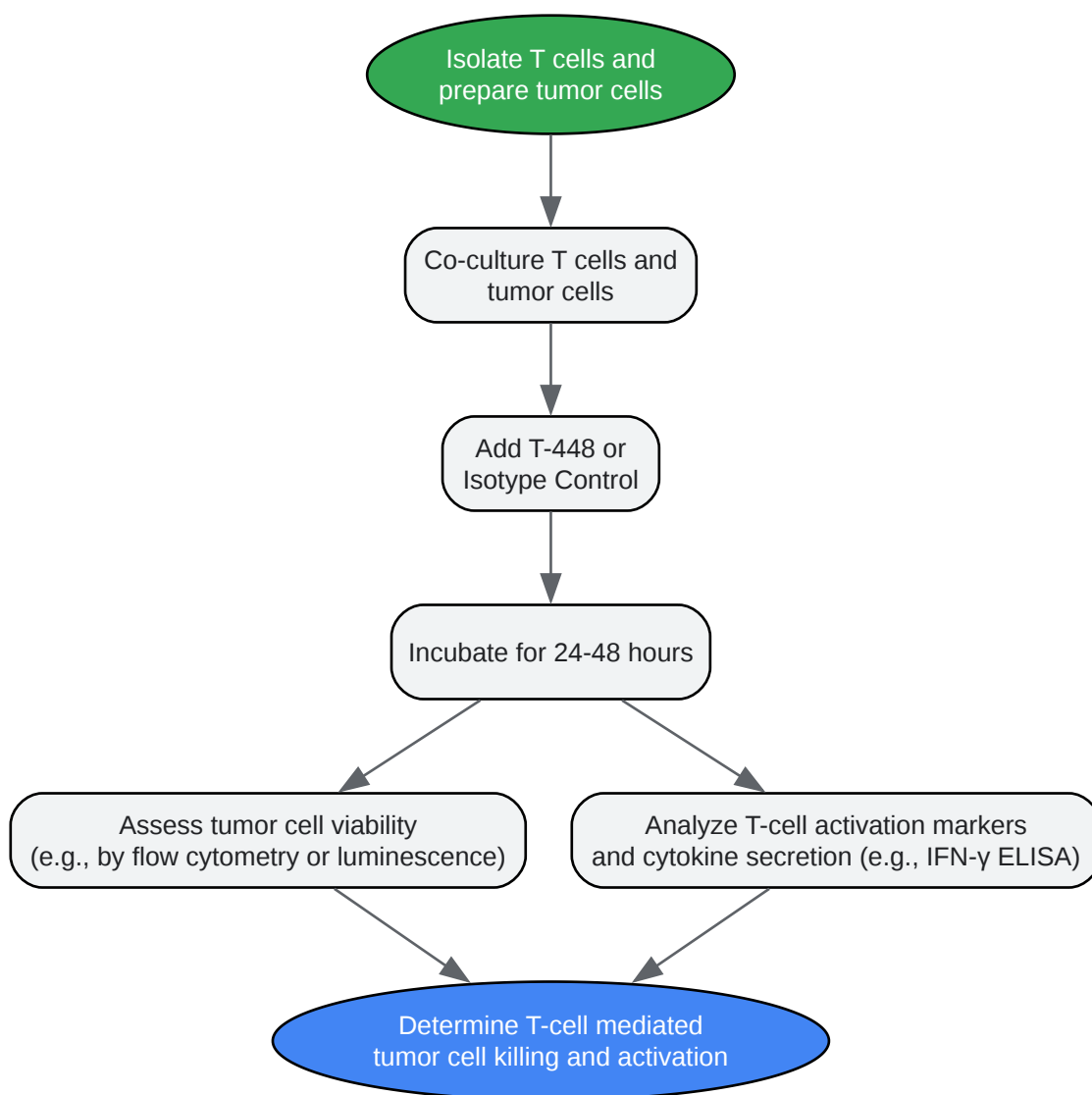
T-448 exerts its anti-tumor effects through several mechanisms:[3][5][6]

- **Blockade of the TIGIT-CD155 Axis:** **T-448** binds to TIGIT with high affinity, preventing its interaction with CD155.[3] This blockade inhibits the downstream inhibitory signals, leading to enhanced T-cell and NK-cell activation.[4]

- Fcγ Receptor (FcγR) Engagement: As an IgG1 antibody, **T-448** possesses a functional Fc domain that can engage Fcγ receptors on myeloid cells and NK cells.[1][7] This engagement can lead to the depletion of TIGIT-high cells, such as Tregs, through antibody-dependent cell-mediated cytotoxicity (ADCC).[1]
- Enhanced T-cell and NK-cell Function: By blocking TIGIT-mediated inhibition, **T-448** promotes the proliferation and cytokine production (e.g., IFN-γ) of effector T cells and enhances the cytotoxic activity of NK cells.
- Depletion of Regulatory T cells (Tregs): **T-448** has been shown to preferentially deplete Tregs, which are highly immunosuppressive and often express high levels of TIGIT.[1][5]

The following diagram illustrates the signaling pathway of TIGIT and the mechanism of action of **T-448**.





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